

A Comprehensive Technical Guide to the Physical Properties of Furfuryl Acrylate

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Compound of Interest

Compound Name: Furfuryl acrylate

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This technical guide provides an in-depth overview of the core physical properties of **furfuryl acrylate**. The information is presented to support research, development, and handling of this compound, with a focus on quantitative data, experimental reproducibility, and clear visualization of procedural workflows.

Core Physical Properties of Furfuryl Acrylate

Furfuryl acrylate (CAS No. 10525-17-4) is an ester of furfuryl alcohol and acrylic acid. Understanding its physical properties is crucial for its application in polymer synthesis and other chemical processes. The following table summarizes the key physical data for **furfuryl acrylate**.

Property	Value	Units	Conditions
Molecular Formula	C ₈ H ₈ O ₃	-	-
Molecular Weight	152.15	g/mol	-
Density	1.113	g/cm ³	-
Boiling Point	197	°C	at 760 mmHg
Refractive Index	1.48	-	-
Flash Point	73	°C	-
Vapor Pressure	0.387	mmHg	at 25°C
Hydrogen Bond Acceptor Count	3	-	-
Rotatable Bond Count	4	-	-

Experimental Protocols for Physical Property Determination

The following are detailed methodologies for the experimental determination of the key physical properties of **furfuryl acrylate**, based on established standards.

Density Determination

The density of **furfuryl acrylate** can be determined using a Bingham pycnometer, following a method similar to ASTM D1217.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Methodology:

- Apparatus: A calibrated Bingham pycnometer, a constant-temperature bath, and an analytical balance.
- Procedure:
 1. Clean and dry the pycnometer thoroughly.

2. Determine the mass of the empty pycnometer.
3. Fill the pycnometer with freshly distilled **furfuryl acrylate**, ensuring no air bubbles are present.
4. Place the filled pycnometer in a constant-temperature bath maintained at a specified temperature (e.g., 20°C or 25°C) until thermal equilibrium is reached.
5. Adjust the volume of the liquid to the calibration mark.
6. Remove the pycnometer from the bath, wipe it dry, and measure its mass.
7. The density is calculated by dividing the mass of the **furfuryl acrylate** by the calibrated volume of the pycnometer.

Boiling Point Determination

The boiling point of **furfuryl acrylate** can be determined by distillation, following a procedure analogous to ASTM D1078.^{[4][5][6][7]}

Methodology:

- Apparatus: A distillation flask, a condenser, a receiving graduate, a calibrated thermometer, and a heating source.
- Procedure:
 1. Place a measured volume of **furfuryl acrylate** into the distillation flask, along with boiling chips.
 2. Assemble the distillation apparatus, ensuring the thermometer bulb is positioned correctly to measure the vapor temperature.
 3. Heat the flask to bring the liquid to a boil.
 4. Record the temperature at which the first drop of distillate is collected and the temperature at which the last of the liquid evaporates. This range represents the boiling range. For a

pure compound, this range should be narrow. The boiling point is typically recorded at a specific pressure (e.g., 760 mmHg).

Refractive Index Measurement

The refractive index of **furfuryl acrylate** can be measured using a refractometer, with a method similar to ASTM D1218.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Methodology:

- Apparatus: A calibrated Abbe or digital refractometer with a constant-temperature circulating bath.
- Procedure:
 1. Calibrate the refractometer using a standard of known refractive index.
 2. Ensure the prism surfaces are clean and dry.
 3. Apply a small sample of **furfuryl acrylate** to the prism.
 4. Allow the sample to reach the desired temperature (e.g., 20°C).
 5. Measure the refractive index according to the instrument's operating instructions.

Flash Point Determination

The flash point of **furfuryl acrylate** can be determined using a Pensky-Martens closed-cup tester, following a method such as ASTM D93.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

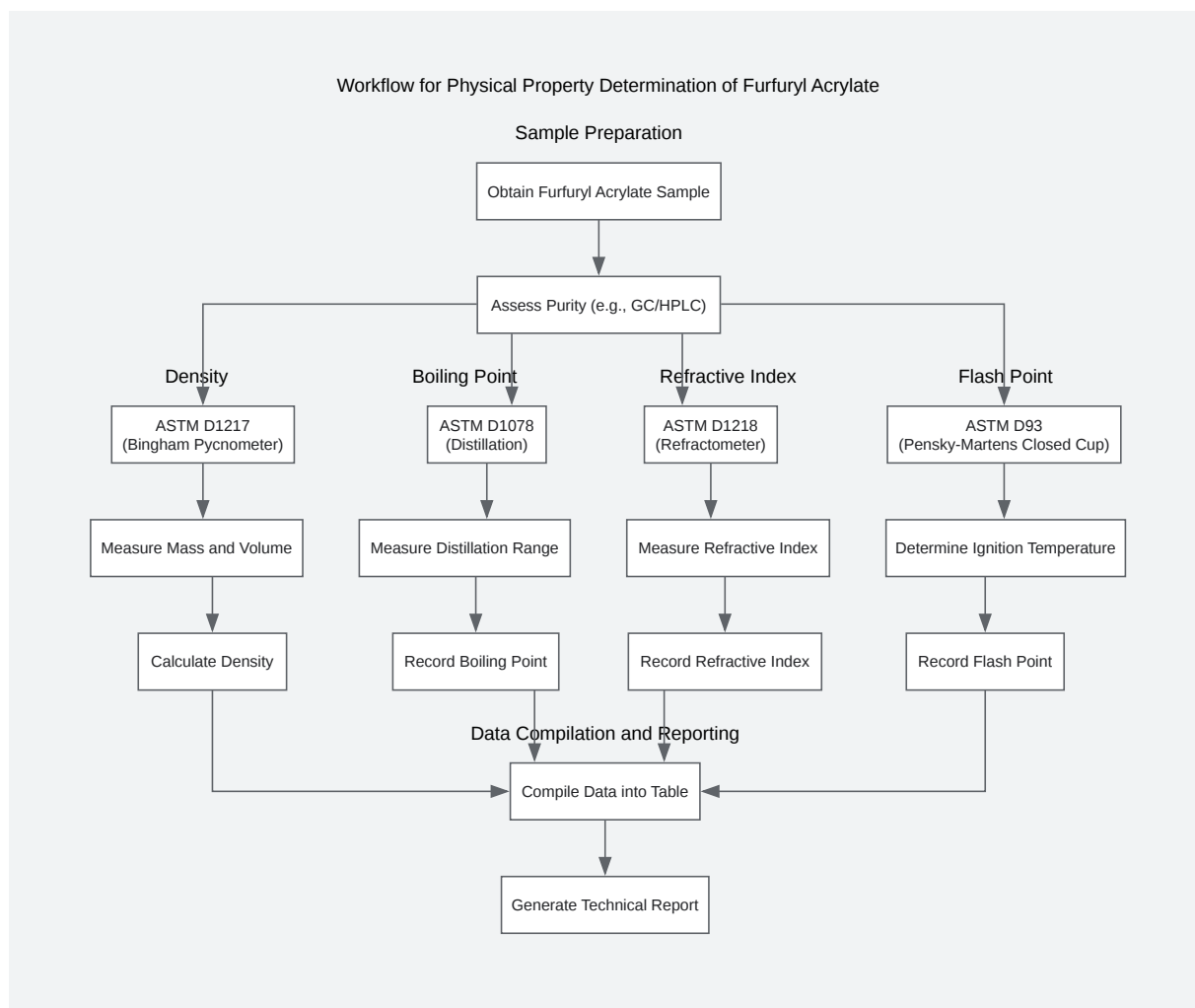
Methodology:

- Apparatus: A Pensky-Martens closed-cup flash point tester.
- Procedure:
 1. Pour the **furfuryl acrylate** sample into the test cup to the specified level.
 2. Place the lid on the cup and begin heating at a controlled rate while stirring.

3. At regular temperature intervals, apply an ignition source to the vapor space above the liquid.
4. The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite.

Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the comprehensive determination of the physical properties of a liquid chemical like **furfuryl acrylate**.



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